

Essential Safety and Disposal Plan for CD00509

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Compound of Interest

Compound Name: CD00509

Cat. No.: B1662452

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This document provides crucial safety and logistical information for the proper disposal of the research chemical **CD00509**. The following procedural guidance is intended to ensure the safe handling and disposal of this compound, thereby minimizing risk to personnel and the environment.

1. Compound Information

Property	Value
Chemical Name	CD00509
Synonyms	Tdp1 Inhibitor
CAS Number	27430-18-8[1]
Molecular Formula	C ₉ H ₆ N ₂ O ₃ S[1]
Appearance	Yellow powder[1]
Primary Target	Tyrosyl-DNA phosphodiesterase 1 (Tdp1)
Storage Temperature	2-8°C[1]
Solubility	Soluble in DMSO[1]
Known Hazards	Combustible Solid (Storage Class Code 11), WGK 3[1]

2. Personal Protective Equipment (PPE)

Before handling **CD00509**, ensure the following personal protective equipment is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat is required.

3. Disposal Procedures for **CD00509**

Waste material must be disposed of in accordance with national and local regulations. It is crucial to handle uncleaned containers with the same precautions as the product itself.

Step 1: Waste Segregation

- Do not mix **CD00509** waste with other chemical waste streams.
- Keep **CD00509** waste in its original container if possible, or in a clearly labeled, compatible container.

Step 2: Solid Waste Disposal

- Unused or Expired Compound: Dispose of as hazardous chemical waste.
- Contaminated Materials: Any materials that have come into contact with **CD00509**, such as pipette tips, tubes, and gloves, should be collected in a designated, sealed waste container labeled "**CD00509** Waste."

Step 3: Liquid Waste Disposal

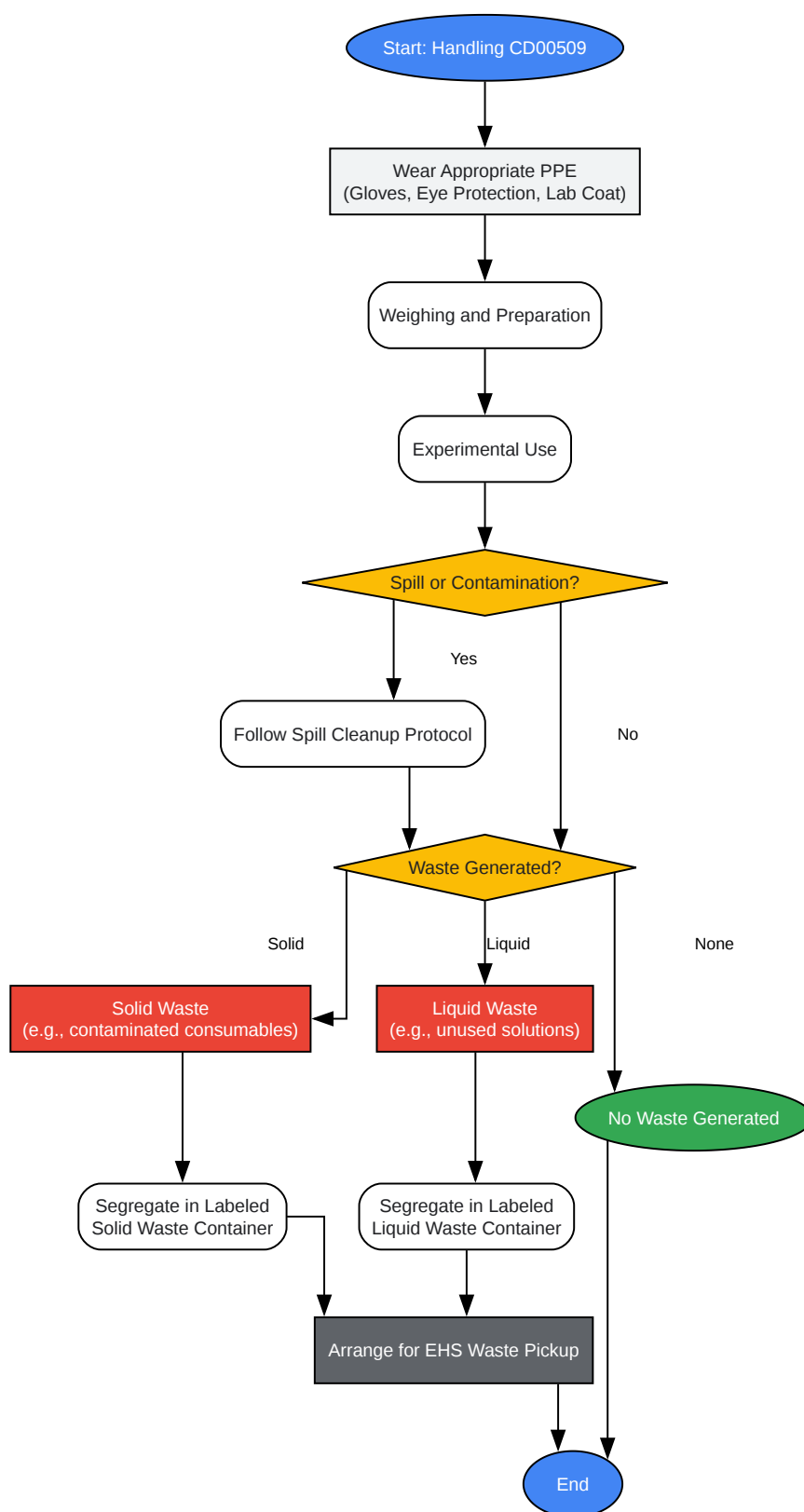
- Solutions of **CD00509**: Collect all liquid waste containing **CD00509** in a sealed, leak-proof container. The container must be clearly labeled with "**CD00509** Waste" and the approximate concentration.
- Do not pour **CD00509** solutions down the drain.

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of **CD00509** waste.
- Follow all institutional guidelines for hazardous waste disposal.

4. Experimental Workflow & Disposal

The following diagram illustrates the key decision points in the handling and disposal workflow for **CD00509**.



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Caption: **CD00509** Handling and Disposal Workflow.

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References

- 1. 类端粒沉默干扰体1(Tdp1)抑制剂, CD00509 | Sigma-Aldrich [sigmaaldrich.com]
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